

Ftaxilide at a Glance

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

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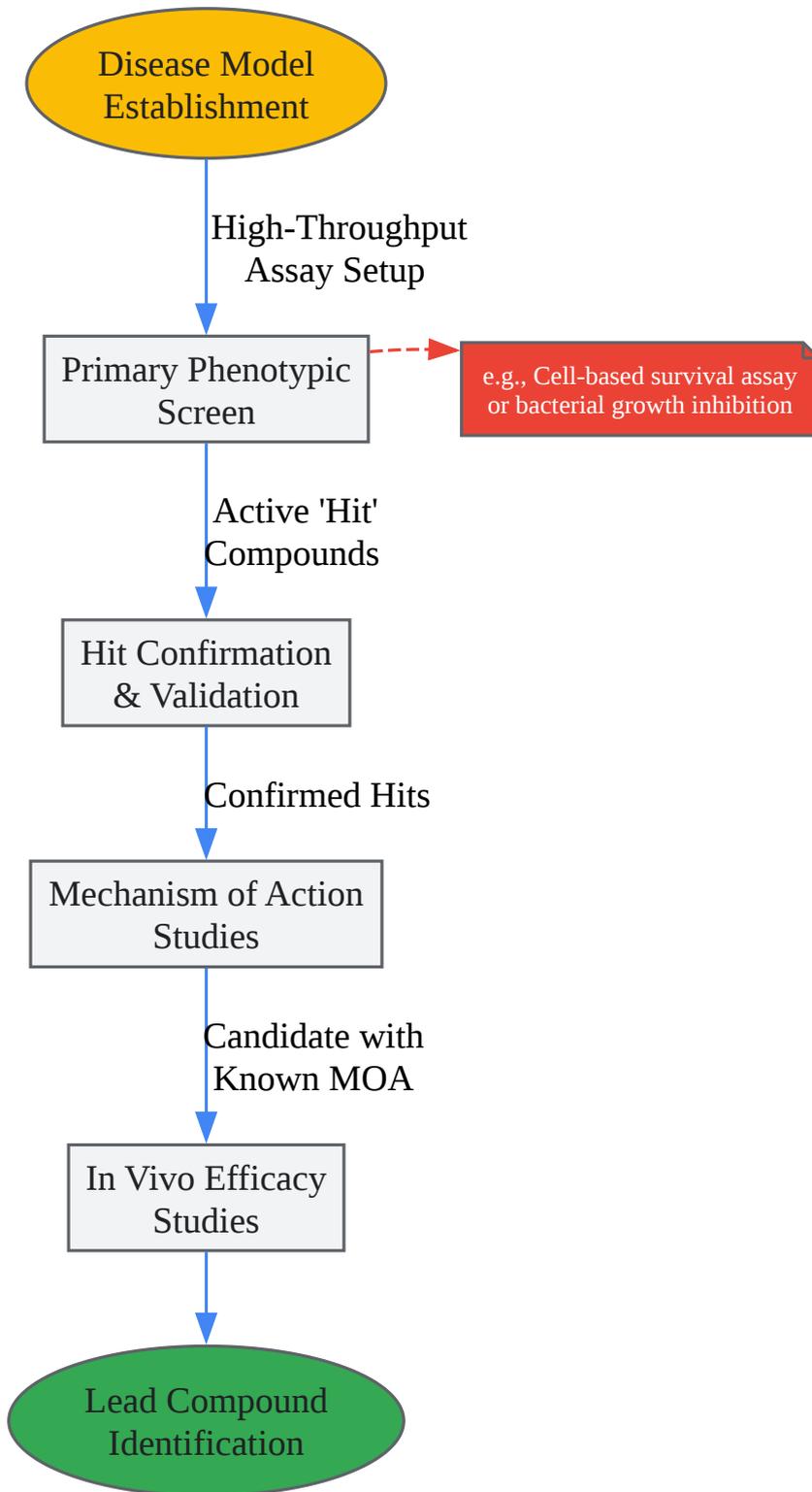
The table below summarizes the core information available for **Ftaxilide** from chemical databases.

Property	Details
Common Name	Ftaxilide
CAS Number	19368-18-4
Molecular Formula	C ₁₆ H ₁₅ NO ₃
Molecular Weight	269.30 g/mol
logP	3.326 [1]
Description	A novel antituberculosis agent [1] [2].
Biological Activity	Investigated as an antituberculosis agent; other pharmacological activities or specific molecular targets are not detailed in the searched literature.

Experimental Data and Research Context

The search results do not contain specific experimental protocols or quantitative biological data for **Ftaxilide**. However, recent studies on drug discovery for other diseases provide a framework for the types of methodologies that would be relevant.

A general workflow for phenotypic drug screening, which could be applied to a compound like **Ftaxilide**, involves several key stages as shown below.



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General workflow for phenotypic drug screening.

- **Establishing a Screening Platform:** For an antituberculosis agent, this would typically involve a cell-based assay using *Mycobacterium tuberculosis*-infected host cells. The primary readout would be a reduction in bacterial load or an improvement in host cell survival [3] [4].
- **Hit Validation and Mechanism:** After identifying active "hit" compounds from a library screen, researchers conduct dose-response experiments to confirm efficacy. Subsequent investigations aim to understand the compound's mechanism of action (MOA), which for **Ftaxilide** remains unspecified in the available literature [4].

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References

1. Ftaxilide | CAS#:19368-18-4 [chemsrc.com]
2. Ftaxilide | Antituberculosis Agent [medchemexpress.com]
3. SYF2 suppression mitigates neurodegeneration in models ... [sciencedirect.com]
4. SYF2 Suppression Mitigates Neurodegeneration in Models of ... [pmc.ncbi.nlm.nih.gov]

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